

A Technical Guide to the Solubility of Cadmium Nitrate in Organic Solvents

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Compound of Interest

Compound Name: Cadmium nitrate

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This in-depth technical guide provides a comprehensive overview of the solubility of **cadmium nitrate** in various organic solvents. The information contained herein is essential for professionals in research, chemical synthesis, and pharmaceutical development where **cadmium nitrate** may be used as a reagent or catalyst. This document details quantitative solubility data, experimental protocols for solubility determination, and a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **cadmium nitrate**, an inorganic salt, in organic solvents is influenced by factors such as the polarity of the solvent, temperature, and the presence of water. Generally, its solubility is lower in organic solvents compared to its high solubility in water. The following table summarizes the available quantitative solubility data for **cadmium nitrate** in several common organic solvents. It is important to note that **cadmium nitrate** can exist in anhydrous ($\text{Cd}(\text{NO}_3)_2$) and hydrated forms (e.g., $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$), which can affect its solubility. The data below pertains to the specified form.

Solvent	Chemical Formula	Temperature (°C)	Solubility	Form of Cadmium Nitrate
Acetone	C ₃ H ₆ O	0	122 g/100 g	Not Specified
10	136 g/100 g	Not Specified		
20	150 g/100 g	Not Specified		
30	194 g/100 g	Not Specified		
40	310 g/100 g	Not Specified		
50	713 g/100 g	Not Specified		
Methanol	CH ₃ OH	Not Specified	5 g/L[1]	Not Specified
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	25	30 g/100 mL[2]	Tetrahydrate

Qualitative Solubility:

- Ethanol: Soluble[3][4]
- Diethyl Ether: Soluble[2]
- Ethyl Acetate: Soluble[5]
- Ammonia: Soluble[4]
- Concentrated Nitric Acid: Insoluble[5]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **cadmium nitrate** in organic solvents. These protocols are based on established analytical techniques.

Isothermal Saturation Method Followed by Gravimetric Analysis

This method is a reliable and straightforward approach to determine the solubility of a salt in a given solvent at a constant temperature.

Materials:

- **Cadmium nitrate** (anhydrous or a specific hydrate)
- Organic solvent of interest (e.g., ethanol, acetone)
- Analytical balance (± 0.0001 g)
- Constant temperature shaker bath or magnetic stirrer with a hotplate
- Temperature probe
- Glass vials with airtight seals
- Syringe with a chemically resistant filter (e.g., PTFE, 0.45 μm pore size)
- Pre-weighed drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add a known volume (e.g., 10 mL) of the organic solvent to a glass vial.
 - Add an excess amount of **cadmium nitrate** to the solvent to ensure that a saturated solution is formed with undissolved solid remaining.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:

- Place the vial in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the supernatant remains constant.
- Sample Withdrawal and Filtration:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume (e.g., 5 mL) of the clear supernatant using a syringe.
 - Immediately attach the syringe filter and dispense the clear, saturated solution into a pre-weighed, dry evaporating dish.
- Gravimetric Determination:
 - Record the exact mass of the evaporating dish containing the saturated solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **cadmium nitrate** (e.g., 80-100 °C, depending on the solvent's boiling point).
 - Once the solvent has completely evaporated, cool the dish in a desiccator and weigh it.
 - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - Mass of the saturated solution = (Mass of dish + solution) - (Mass of empty dish)
 - Mass of dissolved **cadmium nitrate** = (Mass of dish + dry salt) - (Mass of empty dish)
 - Mass of the solvent = Mass of the saturated solution - Mass of dissolved **cadmium nitrate**

- Solubility is typically expressed as grams of solute per 100 g of solvent or grams of solute per 100 mL of solvent.

Isothermal Saturation Method Followed by Spectrophotometric Analysis

This method is suitable for determining low concentrations of **cadmium nitrate** and requires the creation of a calibration curve.

Materials:

- Same as for the gravimetric method.
- UV-Vis Spectrophotometer.
- Volumetric flasks and pipettes.
- Complexing agent for cadmium (e.g., dithizone).
- Appropriate reagents for preparing a colored complex of cadmium.

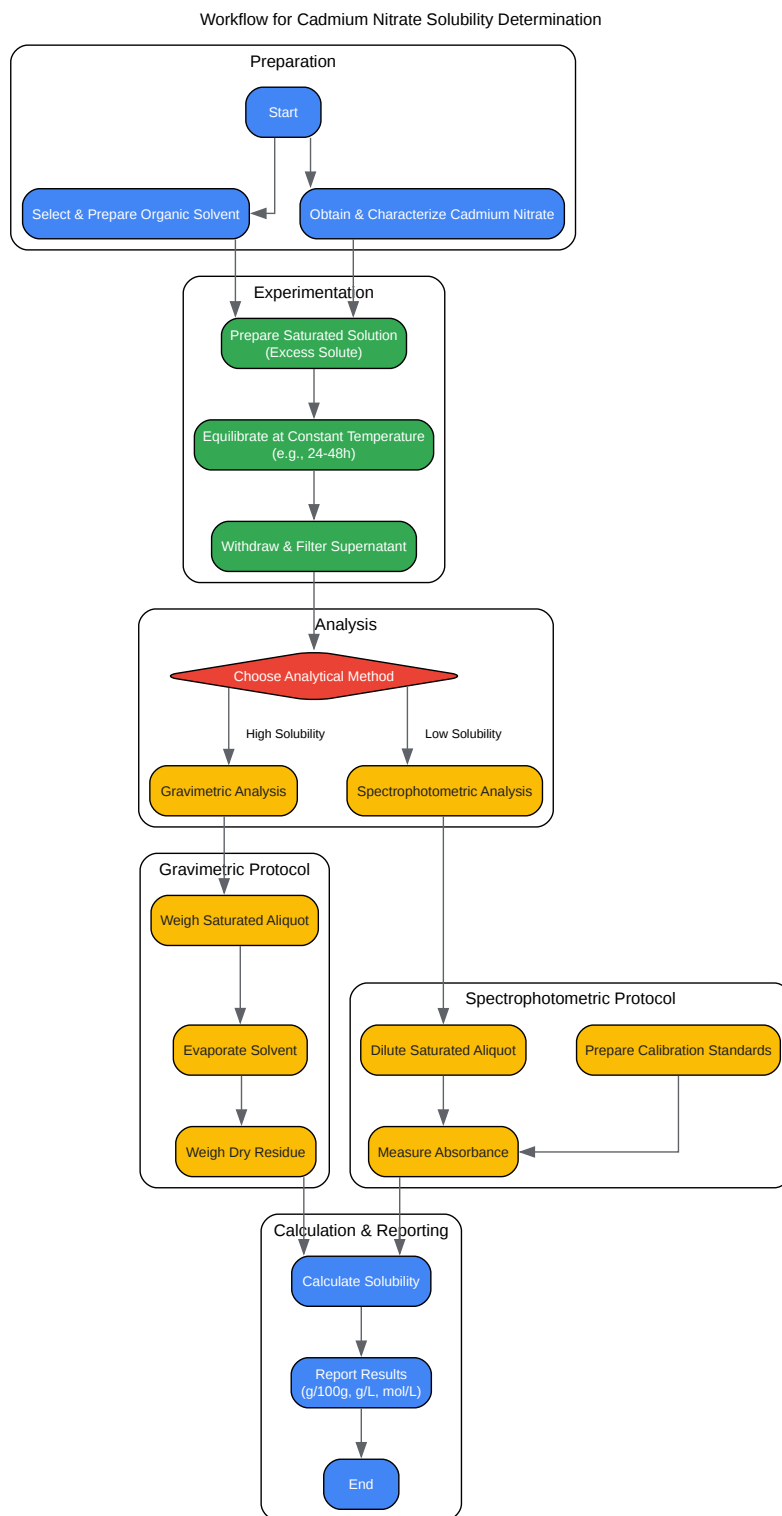
Procedure:

- Preparation of Saturated Solution and Equilibration:
 - Follow steps 1 and 2 from the gravimetric method.
- Sample Withdrawal and Dilution:
 - Withdraw a small, precise volume of the clear supernatant using a micropipette.
 - Dilute the sample quantitatively with the same organic solvent in a volumetric flask to a concentration that falls within the working range of the spectrophotometric method. A series of dilutions may be necessary.
- Preparation of Calibration Standards:

- Prepare a series of standard solutions of known **cadmium nitrate** concentrations in the chosen organic solvent.
- Develop a colored complex by adding a suitable chromogenic agent to each standard and the diluted sample. The choice of agent and the reaction conditions will depend on the solvent system.
- Spectrophotometric Measurement:
 - Measure the absorbance of the standard solutions and the sample solution at the wavelength of maximum absorbance (λ_{max}) for the cadmium complex.
 - Construct a calibration curve by plotting the absorbance of the standards against their known concentrations.
- Calculation of Solubility:
 - Determine the concentration of **cadmium nitrate** in the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units (e.g., g/L, mol/L).

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for determining the solubility of **cadmium nitrate** in an organic solvent.



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Caption: Logical workflow for determining **cadmium nitrate** solubility.

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